

# OMDM-2 in Neuroscience Research: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: OMDM-2

Cat. No.: B12508414

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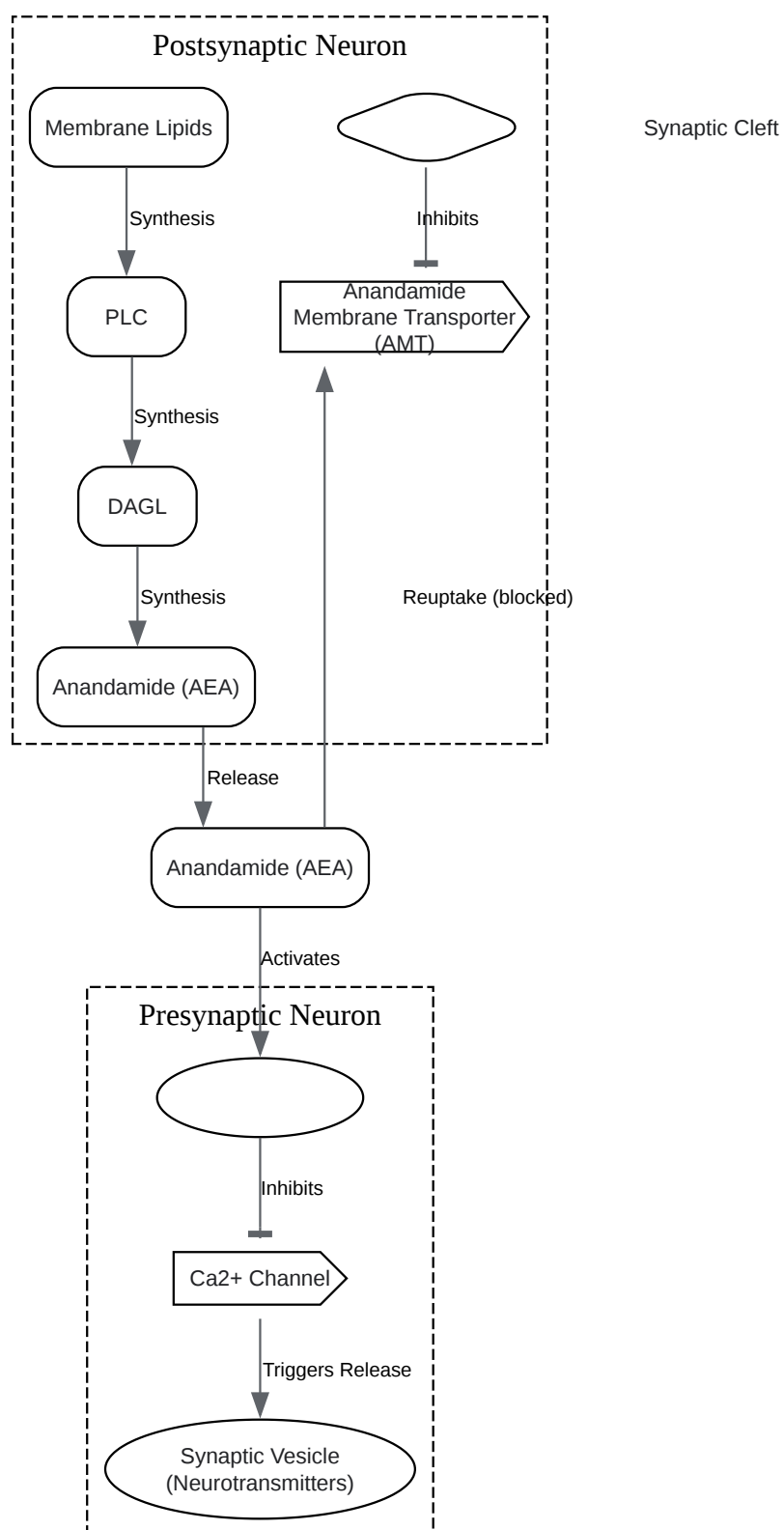
For Researchers, Scientists, and Drug Development Professionals

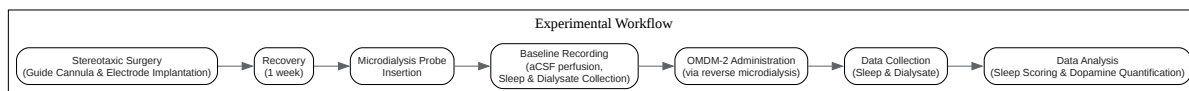
## Introduction

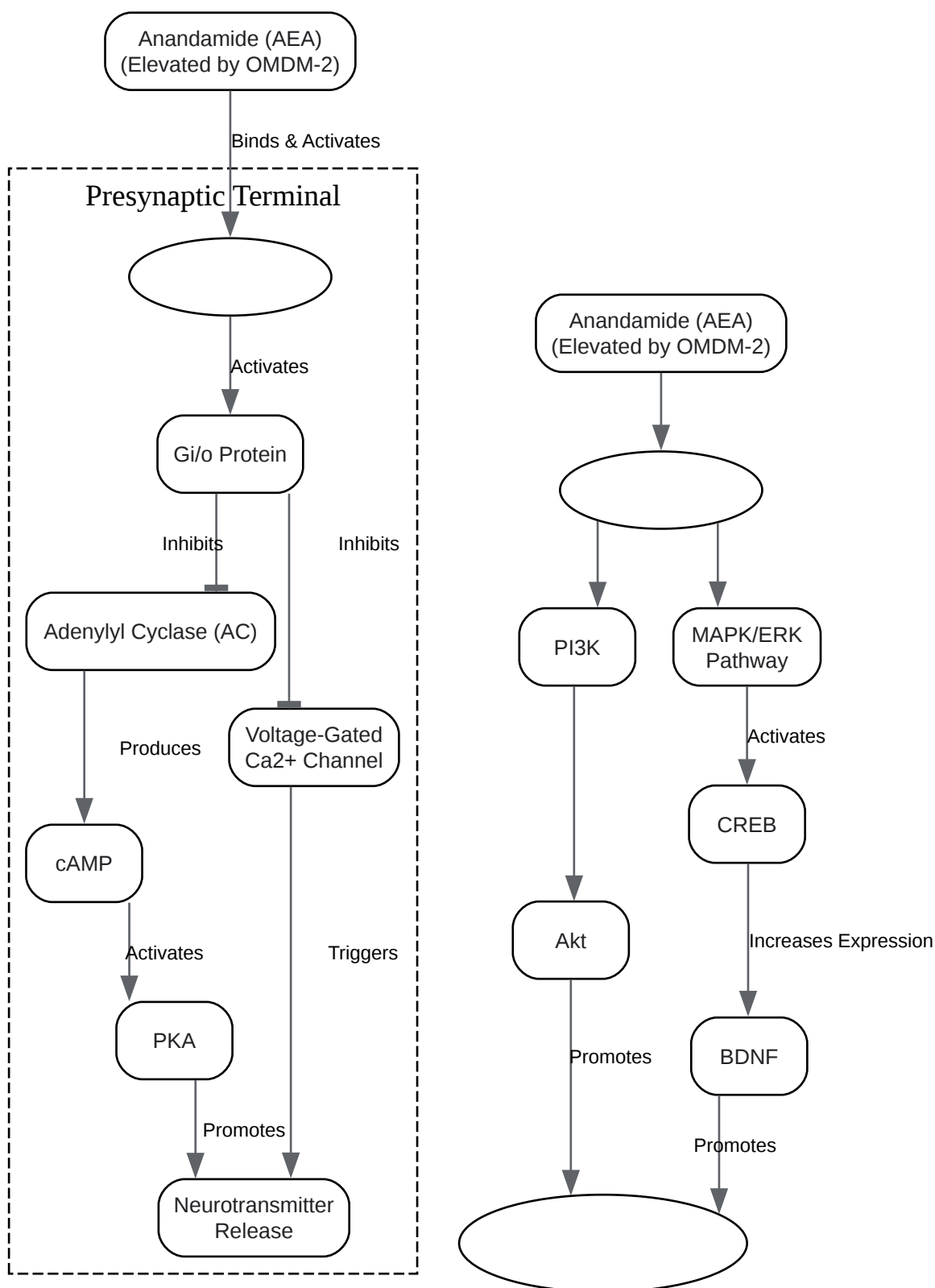
**OMDM-2**, or (9Z)-N-[1-((R)-4-hydroxybenzyl)-2-hydroxyethyl]-9-octadecenamide, is a selective inhibitor of the putative anandamide membrane transporter (AMT). By blocking the reuptake of the endocannabinoid anandamide (AEA), **OMDM-2** effectively increases the extracellular concentration and enhances the signaling of this key endogenous cannabinoid. This potentiation of endocannabinoid signaling makes **OMDM-2** a valuable pharmacological tool for investigating the diverse roles of the endocannabinoid system in the central nervous system (CNS). This document provides detailed application notes and experimental protocols for the use of **OMDM-2** in neuroscience research, with a focus on its applications in sleep modulation, social behavior, neuroinflammation, neuroprotection, and synaptic plasticity.

## Mechanism of Action

**OMDM-2**'s primary mechanism of action is the inhibition of anandamide reuptake into neuronal and glial cells. This leads to an accumulation of anandamide in the synaptic cleft and extracellular space, thereby prolonging its interaction with cannabinoid receptors, primarily the CB1 receptor, which is abundantly expressed in the CNS. This enhanced CB1 receptor activation modulates neurotransmitter release, neuronal excitability, and synaptic plasticity.







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